

CFTRinh-172 in DMSO: Technical Support & Troubleshooting Guide

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Compound of Interest

Compound Name: CFTRinh-172

Cat. No.: B1212534

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and preparation of **CFTRinh-172** in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions (FAQs), detailed troubleshooting guides, and experimental protocols to ensure successful and reproducible results.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **CFTRinh-172** in DMSO?

A1: The reported solubility of **CFTRinh-172** in DMSO varies across suppliers but is consistently in the high millimolar range. It is crucial to use fresh, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.[\[1\]](#)

Q2: What is the recommended solvent for **CFTRinh-172**?

A2: The recommended solvent for preparing stock solutions of **CFTRinh-172** is high-purity, anhydrous DMSO. The compound is reported to be insoluble in water and ethanol.[\[2\]](#)

Q3: How should I prepare a stock solution of **CFTRinh-172** in DMSO?

A3: A detailed protocol is provided in the "Experimental Protocols" section below. The general procedure involves dissolving the powdered compound in fresh DMSO, aided by gentle warming and/or sonication to ensure complete dissolution.[2][3]

Q4: How should I store the **CFTRinh-172** DMSO stock solution?

A4: For long-term storage, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[1] While some suppliers suggest storage at -20°C for several months[2], others recommend shorter-term storage (1 month at -20°C) or longer-term storage at -80°C (1 year).[1][3] One supplier advises against long-term storage of the solution and recommends using it promptly after preparation. [2]

Q5: My **CFTRinh-172** solution precipitates when I dilute it in my aqueous buffer or cell media. What should I do?

A5: This is a common issue when diluting a highly concentrated DMSO stock solution directly into an aqueous medium. To prevent precipitation, perform serial dilutions of your stock solution in DMSO first to lower the concentration before the final dilution into your aqueous buffer or media. Ensure the final concentration of DMSO in your experiment is low (typically $\leq 0.1\%$) to avoid solvent-induced artifacts or cytotoxicity.

Data Presentation

Table 1: Solubility of CFTRinh-172 in DMSO

Reported Solubility (mg/mL)	Molar Concentration (mM)	Source / Notes
82 mg/mL	~200.3 mM	Requires fresh, anhydrous DMSO.[1]
50 mg/mL	~122.1 mM	Ultrasonic assistance recommended.[4]
≥ 40.9 mg/mL	≥ 100 mM	[2][5][6]
40.9 mg/mL	~99.9 mM	Sonication is recommended.[3]
≥ 10 mg/mL	≥ 24.4 mM	

Molecular Weight of **CFTRinh-172** is 409.4 g/mol .[\[2\]](#)

Table 2: Recommended Storage Conditions for DMSO Stock Solutions

Temperature	Duration	Recommendations
-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles. [1] [3]
-20°C	1 to several months	Aliquot to avoid freeze-thaw cycles. [1] [2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM CFTRinh-172 Stock Solution in DMSO

Materials:

- **CFTRinh-172** powder (e.g., 5 mg)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath sonicator or water bath set to 37°C

Procedure:

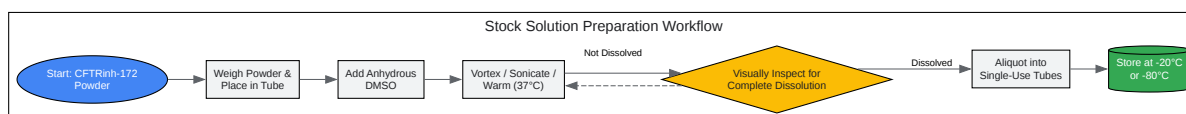
- Calculate the required volume of DMSO. To prepare a 10 mM stock solution from 5 mg of **CFTRinh-172** (MW: 409.4 g/mol):
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (L)} = 0.005 \text{ g} / (0.010 \text{ mol/L} * 409.4 \text{ g/mol}) = 0.001221 \text{ L}$

- Volume (μL) = 1221 μL
- Aliquot the Compound: Before opening the vial, briefly centrifuge it to ensure all the powder is at the bottom. Weigh out the desired amount of **CFTRinh-172** powder and place it in a sterile microcentrifuge tube.
- Add Solvent: Carefully add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the powder.
- Promote Dissolution: Vortex the solution thoroughly for 1-2 minutes. If the compound does not fully dissolve, you can use one or both of the following methods:
 - Sonication: Place the tube in a water bath sonicator for 5-10 minutes, checking for dissolution periodically.[3]
 - Gentle Warming: Warm the tube at 37°C for 10 minutes, vortexing intermittently.[2]
- Confirm Dissolution: Visually inspect the solution to ensure there are no visible particles and the solution is clear.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile tubes. Store them at -20°C or -80°C.

Troubleshooting Guide

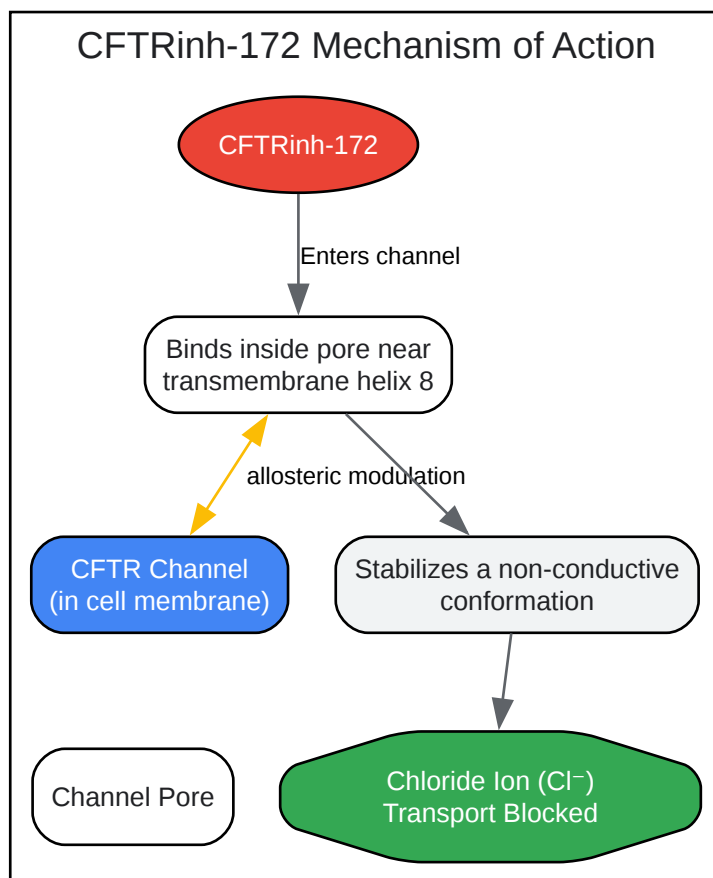
Issue	Probable Cause	Recommended Solution
Compound will not dissolve completely in DMSO.	1. DMSO has absorbed moisture. 2. Concentration is too high. 3. Insufficient agitation.	1. Use a fresh, unopened bottle of anhydrous DMSO.[1] 2. Re-calculate and prepare a slightly lower concentration. 3. Apply gentle warming (37°C) and/or sonication for 10-15 minutes.[2]
Precipitate forms upon dilution into aqueous media.	The compound "crashes out" when transferred from a high concentration of organic solvent to an aqueous environment.	1. Perform intermediate serial dilutions in DMSO before the final dilution into the aqueous solution. 2. Ensure the final DMSO concentration in the working solution is as low as possible (e.g., <0.1%).
Inconsistent experimental results.	1. Stock solution degradation from repeated freeze-thaw cycles. 2. Inaccurate initial concentration due to incomplete dissolution.	1. Prepare single-use aliquots of the stock solution.[1] 2. Ensure the compound is fully dissolved during stock preparation by visual inspection. Use warming or sonication if necessary.

Visualized Workflows and Mechanisms



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Caption: Workflow for preparing a **CFTRinh-172** stock solution in DMSO.



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Caption: Allosteric inhibition mechanism of the CFTR channel by **CFTRinh-172**.

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